

A Comprehensive Technical Guide to 1-(Trimethylsiloxy)cyclopentene

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Compound of Interest

Compound Name: 1-(Trimethylsiloxy)cyclopentene

Cat. No.: B011397

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **1-(Trimethylsiloxy)cyclopentene**, a versatile silyl enol ether widely utilized in organic synthesis. We will explore its fundamental properties, spectral characteristics, synthesis, and key applications, offering field-proven insights for its effective use in research and development.

Core Identification and Chemical Properties

1-(Trimethylsiloxy)cyclopentene, also known as cyclopentanone enol trimethylsilyl ether, is an organosilicon compound with the chemical formula C₈H₁₆OSi.[1][2] Its structure features a trimethylsilyl group attached to the oxygen of the enol form of cyclopentanone. This structural characteristic makes it a valuable intermediate in a variety of chemical transformations.

Table 1: Chemical and Physical Properties of **1-(Trimethylsiloxy)cyclopentene**

Property	Value	Reference
CAS Number	19980-43-9	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₁₆ OSi	[1] [2]
Molecular Weight	156.30 g/mol	[3] [4]
Appearance	Clear, colorless to light yellow liquid	[2] [5] [6]
Boiling Point	45 °C at 11 mmHg	[3]
Density	0.878 g/mL at 25 °C	[3]
Refractive Index (n ²⁰ /D)	1.440	[3]
Flash Point	36 °C (96.8 °F) - closed cup	[3]
InChI Key	UBMYYGXGMPGCBO-UHFFFAOYSA-N	[3] [7]
SMILES	C--INVALID-LINK-- (C)OC1=CCCC1	[3]

Spectroscopic and Analytical Data

The structural elucidation of **1-(Trimethylsiloxy)cyclopentene** is confirmed through various spectroscopic techniques. The following data is crucial for its identification and purity assessment.

¹H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals for the trimethylsilyl group and the cyclopentene ring protons. A typical spectrum in CDCl₃ exhibits the following peaks:

- δ 0.21 (s, 9H): A sharp singlet corresponding to the nine equivalent protons of the trimethylsilyl group.[\[6\]](#)[\[8\]](#)
- δ 1.55 (m, 2H), 1.69 (m, 2H), 2.05 (br d, 4H): Multiplets and broad doublets representing the protons of the cyclopentene ring.[\[6\]](#)[\[8\]](#)

- δ 4.88 (br s, 1H): A broad singlet for the vinylic proton on the double bond.[6][8]

¹³C NMR Spectroscopy

While specific peak data from the search is limited, a predicted ¹³C NMR spectrum would show signals for the methyl carbons of the trimethylsilyl group, the carbons of the cyclopentene ring, and the two sp² hybridized carbons of the enol ether double bond.

Mass Spectrometry (MS)

Mass spectrometry data is available for **1-(Trimethylsiloxy)cyclopentene**, which is essential for confirming its molecular weight and fragmentation pattern.[7]

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the key functional groups present in the molecule. The spectrum would be expected to show strong C-O and Si-O stretching vibrations, as well as C=C stretching from the enol ether.

Synthesis and Purification

The synthesis of **1-(Trimethylsiloxy)cyclopentene** is a standard procedure in organic chemistry, typically involving the reaction of cyclopentanone with a silylating agent in the presence of a base.

Synthetic Protocol

A common and efficient method for the preparation of **1-(Trimethylsiloxy)cyclopentene** involves the reaction of cyclopentanone with trimethylchlorosilane (TMSCl) and a tertiary amine base, such as triethylamine (Et₃N), in an aprotic solvent like toluene.



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Caption: General workflow for the synthesis of **1-(Trimethylsiloxy)cyclopentene**.

Step-by-Step Methodology:

- To a dry reaction vessel under an inert atmosphere (e.g., nitrogen), add dry toluene and triethylamine.
- Heat the mixture to 50°C.
- Slowly add a mixture of cyclopentanone and trimethylchlorosilane to the reaction vessel.
- Maintain the reaction at 50°C for 3-4 hours after the addition is complete.
- Cool the reaction mixture and filter to remove the triethylamine hydrochloride salt.
- Concentrate the filtrate under reduced pressure to remove the toluene.
- Purify the resulting crude product by vacuum distillation to obtain pure **1-(Trimethylsiloxy)cyclopentene**.

This method is advantageous as it utilizes relatively inexpensive and less toxic reagents compared to some alternatives.

Purification of **1-(Trimethylsiloxy)cyclopentene**

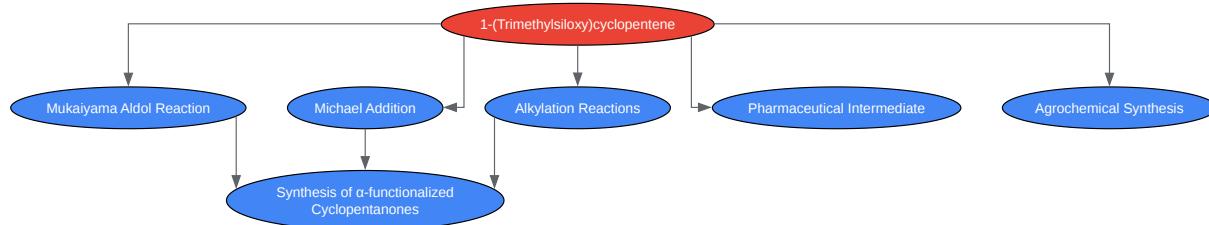
For applications requiring high purity, a washing procedure followed by distillation is recommended.[\[6\]](#)[\[8\]](#)

Purification Protocol:[\[6\]](#)[\[8\]](#)

- Dissolve the impure silyl enol ether in pentane.
- Wash the solution sequentially with cold aqueous sodium bicarbonate solution, cold dilute hydrochloric acid, and again with cold aqueous sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure.
- Purify by vacuum distillation.

Applications in Organic Synthesis

1-(Trimethylsiloxy)cyclopentene is a versatile reagent with broad applications in organic synthesis, primarily as a nucleophile in various carbon-carbon bond-forming reactions.[8][9]



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Caption: Key applications of **1-(Trimethylsiloxy)cyclopentene** in chemical synthesis.

Its utility stems from the electron-rich double bond, which can react with a variety of electrophiles. Key applications include:

- Mukaiyama Aldol Reactions: As a stable enolate equivalent, it reacts with aldehydes and ketones in the presence of a Lewis acid to form β -hydroxy ketones.
- Michael Additions: It can undergo conjugate addition to α,β -unsaturated carbonyl compounds.
- Alkylation Reactions: Reaction with alkyl halides provides a route to α -alkylated cyclopentanones.
- Pharmaceutical and Agrochemical Synthesis: It serves as a key building block in the synthesis of complex molecules with potential biological activity.[8]

- Materials Science: It can be used as a precursor in the development of advanced materials.
[\[8\]](#)

Safety and Handling

1-(Trimethylsiloxy)cyclopentene is a flammable liquid and vapor and requires careful handling in a well-ventilated area, away from ignition sources.[\[1\]](#)[\[10\]](#) It is also known to cause skin and serious eye irritation.[\[10\]](#)

Table 2: GHS Hazard Information

Hazard	Code	Precautionary Statements	Reference
Flammable Liquid	H226	P210 - Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	[3] [10]
Skin Irritation	H315	P280 - Wear protective gloves. P302 + P352 - IF ON SKIN: Wash with plenty of water.	[3] [10]
Eye Irritation	H319	P280 - Wear eye protection. P305 + P351 + P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3] [10]
Specific Target Organ Toxicity (Single Exposure)	H335	P261 - Avoid breathing dust/fume/gas/mist/vapors/spray. P271 - Use only outdoors or in a well-ventilated area.	[3]

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#) It is recommended to store at -20°C for long-term stability.[\[1\]](#)[\[5\]](#)

Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or a face shield, chemical-resistant gloves, and a lab coat.[\[3\]](#)[\[10\]](#)

Conclusion

1-(Trimethylsiloxy)cyclopentene is a cornerstone reagent in modern organic synthesis. Its well-defined properties, predictable reactivity, and accessibility make it an invaluable tool for the construction of complex molecular architectures. A thorough understanding of its spectral characteristics, synthesis, and handling is paramount for its safe and effective utilization in the laboratory.

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